

Application Note: Surface-Active Fluorinated Polyurethanes for Marine Antifouling

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Compound of Interest

Compound Name: *1H,1H,2H,3H,3H-Perfluoroundecan-1,2-diol*

CAS No.: 94159-84-9

Cat. No.: B1586760

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Compound: **1H,1H,2H,3H,3H-Perfluoroundecan-1,2-diol** (CAS 94159-84-9) Application: Reactive Surface Modification of Polyurethane Coatings Document ID: AN-FPU-2026-01[1][2]

Executive Summary

Biofouling on marine substrates leads to significant hydrodynamic drag and fuel penalties.[2] Traditional biocidal coatings (e.g., TBT) are ecologically hazardous.[1][2] This guide details the application of **1H,1H,2H,3H,3H-Perfluoroundecan-1,2-diol** (hereafter referred to as PF-Diol-C11) as a reactive chain extender in the synthesis of Fluorinated Polyurethanes (FPU)s.[1][2]

Unlike physical additives that leach out over time, PF-Diol-C11 possesses a 1,2-diol headgroup that covalently anchors into the polyurethane backbone.[1][2] Simultaneously, its perfluorinated tail (

) undergoes spontaneous surface segregation during curing, creating a low-surface-energy "Fouling Release" interface that minimizes organism adhesion without relying on toxicity.[1][2]

Chemical Profile & Material Science

Identity and Structure[1][3][4]

- Chemical Name: **1H,1H,2H,3H,3H-Perfluoroundecan-1,2-diol**[1][2][3][4][5]

- CAS Number: 94159-84-9[1][2][4]

- Molecular Formula:

[1][2]

- Structural Logic: The molecule consists of a perfluorooctyl tail () separated from a hydrophilic 1,2-diol headgroup by a hydrocarbon spacer ().[1][2]
 - Tail: Provides hydrophobicity/oleophobicity (Low Surface Energy).[1][2][6]
 - Head: Provides reactivity with Isocyanates (-NCO).[2]

Solubility & Handling

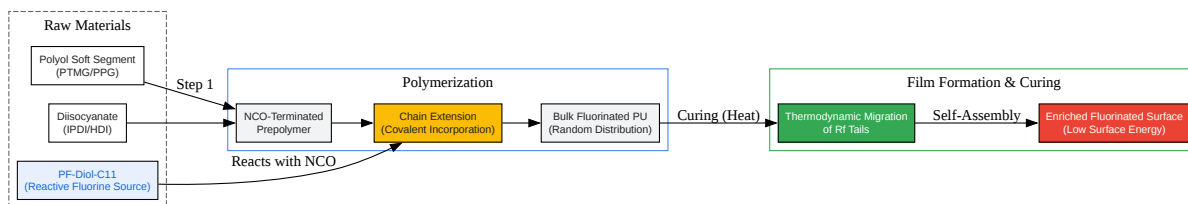
Due to its amphiphilic fluorinated nature, PF-Diol-C11 exhibits specific solubility behaviors distinct from standard hydrocarbon diols.

- Soluble in: Tetrahydrofuran (THF), Methyl Ethyl Ketone (MEK), Acetone, Dimethylformamide (DMF).[1][2]
- Insoluble in: Water, Hexane, Toluene (cold).[1][2]
- Handling: Hygroscopic.[2] Dry under vacuum at 40°C for 4 hours before use in urethane synthesis to prevent side reactions with moisture.[1][2]

Mechanism of Action

The efficacy of PF-Diol-C11 relies on Surface Segregation.[2] Although the diol is reacted into the bulk polymer network, thermodynamic drive forces the low-surface-energy fluorinated tails to migrate to the air-polymer interface during the film-formation (curing) phase.[2]

Diagram 1: Synthesis and Surface Segregation Workflow



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Caption: Step-wise incorporation of PF-Diol-C11 into the PU backbone, followed by thermodynamic migration to the surface to form the antifouling layer.[1][2]

Experimental Protocol: Synthesis of FPU Coatings

Objective: Synthesize a Polyurethane coating containing 5 wt% PF-Diol-C11 to achieve a contact angle $>110^\circ$.

Reagents[2]

- PF-Diol-C11: Dried vacuum/40°C.[2]
- Polyol: Polytetramethylene ether glycol (PTMG, Mn=2000), dried.[1][2]
- Diisocyanate: Isophorone diisocyanate (IPDI).[1][2][7][8]
- Catalyst: Dibutyltin dilaurate (DBTDL).[1][2]
- Solvent: Anhydrous MEK or THF.[1][2]
- Chain Extender (Co-extender): 1,4-Butanediol (BDO).[1][2][8]

Synthesis Workflow (Two-Step Prepolymer Method)

This method ensures controlled incorporation of the fluorinated segments.[\[2\]](#)

Step 1: Prepolymer Formation[\[1\]](#)[\[2\]](#)

- Charge a 4-neck round bottom flask (equipped with N2 inlet, condenser, mechanical stirrer, thermometer) with PTMG-2000 (0.02 mol).
- Add IPDI (0.06 mol) to achieve an NCO/OH ratio of 3:1 (excess NCO for subsequent chain extension).[\[1\]](#)[\[2\]](#)
- Add solvent (MEK) to 40% solid content.[\[1\]](#)[\[2\]](#)
- Add DBTDL (0.05 wt% of solids).[\[1\]](#)[\[2\]](#)
- Heat to 80°C and stir for 2-3 hours.
- Validation: Titrate free NCO content (ASTM D2572) to confirm theoretical conversion.[\[1\]](#)[\[2\]](#)

Step 2: Fluorinated Chain Extension

- Dissolve PF-Diol-C11 (calculated for 5 wt% of total resin) and 1,4-BDO (stoichiometric balance) in minimal MEK.[\[2\]](#)
- Cool the prepolymer solution to 60°C.
- Dropwise add the Diol/BDO mixture over 30 minutes.
- Raise temperature back to 75-80°C and react until the NCO peak in FTIR () disappears (or reaches target if NCO-terminated curing is desired).
- Note: If making a thermoplastic elastomer, react until NCO is gone.[\[1\]](#)[\[2\]](#) If making a moisture-cure coating, leave residual NCO.[\[1\]](#)[\[2\]](#)

Coating Application & Curing

To maximize antifouling performance, the curing process must allow time for fluorine migration.

[1][2]

- Substrate: Glass slides or sandblasted steel (cleaned with acetone).[1][2]
- Application: Spin coating (1500 rpm, 30s) or drawdown bar.
- Thermal Annealing (Critical):
 - Flash off solvent at Room Temp (30 min).[1][2]
 - Cure at 60°C for 24 hours.
 - Why? Slow solvent evaporation and thermal energy promote the mobility of the fluorinated tails to the air interface before the network locks them in place.[1][2]

Characterization & Validation

Use these metrics to verify the coating's quality and predicted performance.

Table 1: Critical Quality Attributes (CQA)

Parameter	Method	Target Value	Significance
Water Contact Angle (WCA)	Goniometry (Static)	> 105°	Indicates hydrophobicity.[1][2]
Hexadecane Contact Angle	Goniometry	> 60°	Indicates oleophobicity (resistance to oil/fuel). [2]
Surface Energy ()	Owens-Wendt Method	< 20 mN/m	Critical threshold for fouling release.[2]
Surface F/C Ratio	XPS (X-ray Photoelectron Spectroscopy)	High (> Bulk)	Confirms surface segregation of PF-Diol-C11.[2]
Adhesion Strength	ASTM D3359 (Cross-hatch)	4B - 5B	Ensures coating durability in marine environments.[2]

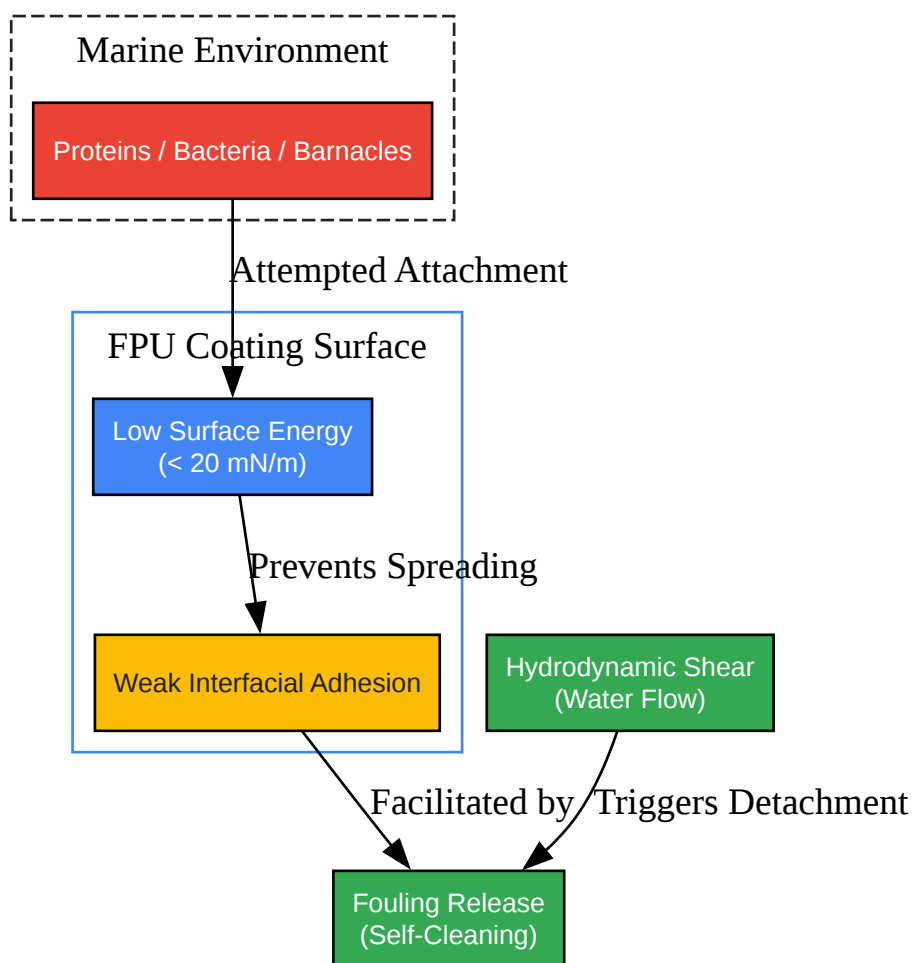
Antifouling Performance Assay

Protocol: Static Bacterial Adhesion Test Organism:Pseudomonas sp.[2] or E. coli (Marine broth).[1][2]

- Sterilization: Sterilize coated slides with 70% ethanol; rinse with sterile PBS.
- Incubation: Immerse slides in bacterial suspension (CFU/mL) for 24 hours at 25°C (static condition).
- Rinsing: Gently rinse with PBS to remove loosely bound cells (simulates low shear).[1][2]
- Staining: Stain with Crystal Violet (0.1%) or SYTO 9 (fluorescence).[1][2]
- Quantification:
 - Microscopy:[2] Count cells per field of view.[1][2]

- Spectroscopy:[2][7] Elute stain with acetic acid and measure Absorbance at 590 nm.[2]
- Success Criteria: >80% reduction in adhesion compared to uncoated PU control.

Diagram 2: Antifouling Mechanism (Fouling Release)



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Caption: The "Fouling Release" mechanism where low surface energy prevents strong biological adhesion, allowing water shear to clean the surface.[1][2]

Troubleshooting & Optimization

- Issue: Hazy Film.

- Cause: Phase separation between the fluorinated segment and the hydrocarbon polyol.[1][2]
- Solution: Increase the "Hard Segment" content (IPDI/BDO) to compatibilize, or use a co-solvent like DMF during synthesis.[1][2] Ensure PF-Diol-C11 is <10 wt%.[2]
- Issue: Low Contact Angle.
 - Cause: Curing was too fast or temperature too low; Fluorine didn't migrate.[2]
 - Solution: Extend the annealing time at 60-70°C.
- Issue: Poor Adhesion to Substrate.
 - Cause: Fluorine migrated to the substrate interface (rare but possible) or surface contamination.[1][2]
 - Solution: Use a non-fluorinated primer layer (e.g., epoxy-silane) before applying the FPU topcoat.[1][2]

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